

preparing Xmu-MP-1 stock solutions and working concentrations

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Compound of Interest

Compound Name: Xmu-MP-1

Cat. No.: B2550765

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Application Notes and Protocols: Xmu-MP-1

Audience: Researchers, scientists, and drug development professionals.

Introduction

Xmu-MP-1 is a potent, selective, and reversible ATP-competitive inhibitor of Mammalian Sterile 20-like kinases 1 and 2 (MST1/2), which are core components of the Hippo signaling pathway. [1][2] By inhibiting MST1/2, **Xmu-MP-1** prevents the phosphorylation cascade that leads to the inactivation of the transcriptional co-activator Yes-associated protein (YAP), promoting cell proliferation, tissue repair, and regeneration.[3][4] These application notes provide detailed protocols for the preparation of **Xmu-MP-1** stock solutions and its application in in vitro cell-based assays.

Physicochemical Properties and Solubility

Xmu-MP-1 is supplied as a solid, typically a light yellow to yellow powder.[4] Proper solubilization is critical for its activity and for obtaining reproducible experimental results.

Table 1: Solubility of **Xmu-MP-1** in Common Solvents

Solvent	Solubility	Molar Concentration	Notes
DMSO	8-83 mg/mL	~19-199 mM	The recommended solvent for creating high-concentration stock solutions. Use of fresh, anhydrous DMSO is advised as moisture can reduce solubility. [1] Sonication may be required for complete dissolution. [2] [5]
Ethanol	~0.5-2 mg/mL	~1.2-4.8 mM	Lower solubility compared to DMSO. [1] [2]
DMF	~2 mg/mL	~4.8 mM	Soluble, but less common for cell culture applications. [2]
Water	Insoluble	-	Not suitable for initial solubilization. [1]

Preparation of Stock Solutions

High-concentration stock solutions are typically prepared in DMSO and stored frozen. It is crucial to aliquot the stock solution to avoid repeated freeze-thaw cycles, which can degrade the compound.[\[4\]](#)

Protocol 1: Preparation of a 10 mM **Xmu-MP-1** Stock Solution in DMSO

Materials:

- **Xmu-MP-1** solid powder (MW: 416.48 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional, but recommended)[2][5]

Procedure:

- Weighing: Accurately weigh a specific amount of **Xmu-MP-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.165 mg of **Xmu-MP-1**.
- Solubilization: Add the appropriate volume of DMSO to the vial containing the **Xmu-MP-1** powder. To continue the example, add 1 mL of DMSO to the 4.165 mg of powder.
- Mixing: Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the vial in a sonicator bath for 5-10 minutes until the solution is clear.[5]
- Aliquoting: Dispense the 10 mM stock solution into smaller, single-use aliquots (e.g., 20-50 μ L) in sterile cryovials. This prevents contamination and degradation from multiple freeze-thaw cycles.[4]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[4]

Working Concentrations for In Vitro Assays

The optimal working concentration of **Xmu-MP-1** depends on the cell type, assay duration, and the specific biological question. The effective range in vitro is typically between 0.1 μ M and 10 μ M.[6][7]

Table 2: Recommended Working Concentrations of **Xmu-MP-1** for In Vitro Studies

Cell Line/Model	Concentration Range	Incubation Time	Application/Assay	Reference(s)
HepG2 (Human Liver Carcinoma)	0.1 - 10 μ M	6 - 24 hours	Inhibition of LATS1/2 & YAP phosphorylation, RT-qPCR for target genes (CTGF, CYR61)	[1][6]
Hematopoietic Tumor Cells (Namalwa, Raji, Jurkat)	0.3 - 2.7 μ M	72 hours	Antiproliferation (EC50 determination), Apoptosis (Caspase 3/7 activity)	[6][8][9]
Neonatal Rat Cardiomyocytes (NRCM)	1 - 5 μ M	Not Specified	Luciferase reporter assay for YAP activity	[10]
INS-1 (Rat Insulinoma)	1 - 3 μ M	24 hours	Protection against STZ-induced cell damage	[11]
Osteoarthritis Chondrocytes	Not Specified	Not Specified	Proliferation and anti-apoptotic effects	[3]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Materials:

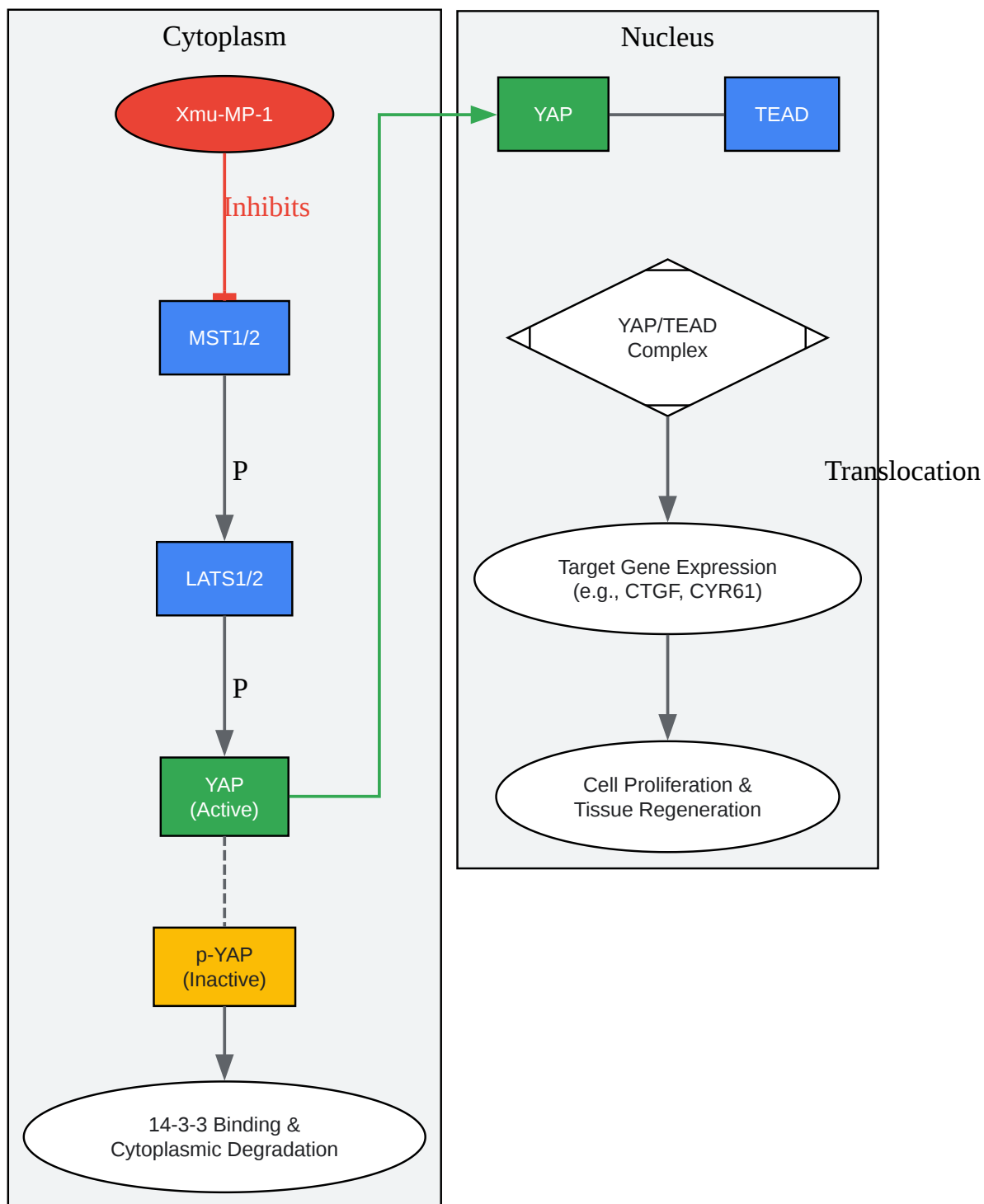
- 10 mM **Xmu-MP-1** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **Xmu-MP-1** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes and to minimize DMSO concentration in the final culture, first prepare an intermediate dilution (e.g., 1 mM) in sterile cell culture medium or PBS.
 - Example: Add 10 μ L of the 10 mM stock to 90 μ L of medium to get a 1 mM solution.
- Final Dilution: Add the required volume of the stock or intermediate solution to the final volume of cell culture medium to achieve the desired working concentration.
 - Example: To prepare 1 mL of medium with a final concentration of 1 μ M **Xmu-MP-1**, add 1 μ L of the 1 mM intermediate solution.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **Xmu-MP-1** treated samples. For the example above, the final DMSO concentration would be 0.1%.
- Application: Mix the medium well and immediately apply it to the cells.

Mechanism of Action: The Hippo Signaling Pathway

Xmu-MP-1 targets the core kinases of the Hippo pathway, MST1 and MST2. In a resting state, MST1/2 phosphorylate and activate LATS1/2 kinases. LATS1/2 then phosphorylate the transcriptional co-activator YAP, leading to its sequestration in the cytoplasm and subsequent degradation. When **Xmu-MP-1** inhibits MST1/2, this phosphorylation cascade is blocked. Unphosphorylated YAP is free to translocate into the nucleus, where it binds with TEAD family transcription factors to induce the expression of genes that promote cell proliferation and inhibit apoptosis, such as CTGF and CYR61.[\[3\]](#)

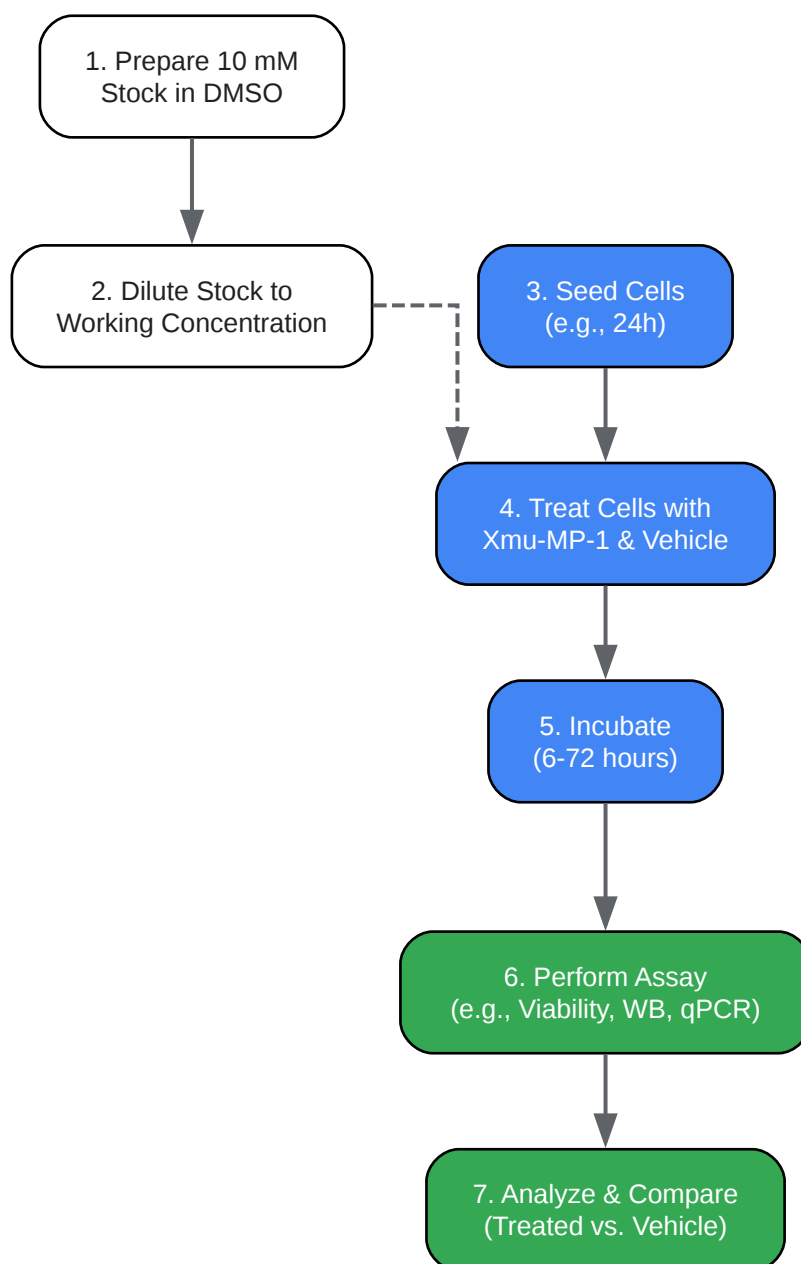


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Caption: The Hippo signaling pathway and the inhibitory action of **Xmu-MP-1**.

General Experimental Workflow

A typical in vitro experiment using **Xmu-MP-1** involves cell seeding, treatment, incubation, and a final assay to measure the biological outcome.



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Caption: A generalized workflow for in vitro experiments using **Xmu-MP-1**.

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